

An In-depth Technical Guide to Norplicacetin: Physical and Chemical Properties

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Compound of Interest

Compound Name: **Norplicacetin**

Cat. No.: **B15568008**

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Introduction

Norplicacetin is a molecule of significant interest to the scientific community, particularly for researchers and professionals involved in drug development. A thorough understanding of its physical and chemical properties is fundamental to unlocking its therapeutic potential and ensuring its safe and effective application. This technical guide provides a comprehensive overview of the core physicochemical characteristics of **Norplicacetin**, presents detailed experimental protocols for their determination, and visualizes key conceptual frameworks relevant to its study.

Physicochemical Properties of Norplicacetin

A compilation of the key physical and chemical data for **Norplicacetin** is presented below. These parameters are crucial for predicting its behavior in biological systems and for the design of appropriate formulation and delivery strategies.

| Property | Value | Unit | Reference |
|--------------------------------|---|----------------|-----------|
| Molecular Formula | C ₁₂ H ₂₆ N ₂ O ₄ | [1] | |
| Molecular Weight | 262.35 | g/mol | [1] |
| Exact Mass | 262.18925731 | Da | [1] |
| Monoisotopic Mass | 262.18925731 | Da | [1] |
| Topological Polar Surface Area | 127 | Å ² | [1] |
| Hydrogen Bond Donor Count | 4 | [1] | |
| Hydrogen Bond Acceptor Count | 6 | [1] | |
| Rotatable Bond Count | 8 | [1] | |

Table 1: Computed Physicochemical Properties of **Norplicacetin**. This table summarizes the key computed physical and chemical properties of **Norplicacetin**, providing a foundational dataset for researchers.

Experimental Protocols

The accurate determination of physicochemical properties is paramount in chemical and pharmaceutical research. Below are detailed methodologies for key experiments that can be employed to characterize **Norplicacetin**.

Determination of Melting Point

The melting point is a critical indicator of a compound's purity and identity.[2]

Protocol:

- Sample Preparation: A small, finely powdered sample of **Norplicacetin** is packed into a capillary tube to a height of 2-3 mm.
- Instrumentation: A calibrated digital melting point apparatus is used.

- **Measurement:** The capillary tube is placed in the heating block of the apparatus. The temperature is ramped up at a slow, controlled rate (e.g., 1-2 °C/min) near the expected melting point.
- **Observation:** The temperature range is recorded from the point at which the first drop of liquid appears to the point at which the entire sample has melted. For a pure compound, this range should be narrow.

High-Performance Liquid Chromatography (HPLC) for Purity Assessment

HPLC is a powerful technique for determining the purity of a compound and can also be used for quantification.

Protocol:

- **Sample Preparation:** A standard solution of **Norplicacetin** is prepared in a suitable solvent (e.g., methanol, acetonitrile) at a known concentration.
- **Instrumentation:** A high-performance liquid chromatograph equipped with a suitable detector (e.g., UV-Vis) and a C18 column is used.
- **Mobile Phase:** A suitable mobile phase is prepared and degassed. The composition will depend on the polarity of **Norplicacetin** and may consist of a mixture of water and an organic solvent, often with a modifier like formic acid or trifluoroacetic acid.
- **Chromatographic Conditions:** The flow rate, injection volume, and column temperature are optimized to achieve good separation and peak shape.
- **Analysis:** The sample is injected onto the column, and the resulting chromatogram is recorded. The purity is determined by the area percentage of the main peak corresponding to **Norplicacetin**.

Conceptual Frameworks in Norplicacetin Research

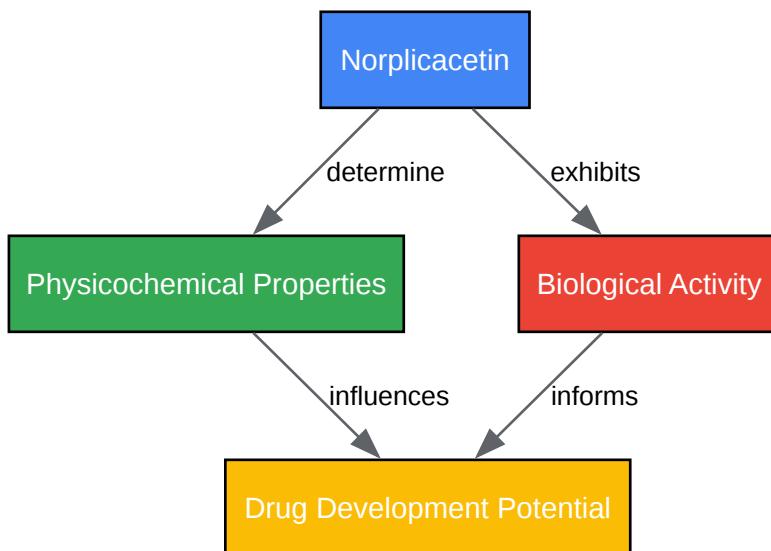
To facilitate a deeper understanding of the processes involved in the research and development of a novel compound like **Norplicacetin**, the following diagrams illustrate key

workflows and logical relationships.



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Figure 1: A generalized experimental workflow for the synthesis, characterization, and biological evaluation of a new chemical entity like **Norplicacetin**.



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References

- 1. CID 87844540 | C12H26N2O4 | CID 87844540 - PubChem [pubchem.ncbi.nlm.nih.gov]

- 2. Melting Point | Periodic Table of Elements - PubChem [pubchem.ncbi.nlm.nih.gov]
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